

2,6-Dibromo-4-methoxypyridine solubility and stability

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methoxypyridine

Cat. No.: B039753

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An In-depth Technical Guide on the Solubility and Stability of **2,6-Dibromo-4-methoxypyridine**

Introduction

2,6-Dibromo-4-methoxypyridine is a halogenated pyridine derivative utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its chemical structure, featuring two bromine atoms and a methoxy group on a pyridine ring, imparts unique reactivity and makes it a versatile building block in medicinal chemistry and materials science.^{[1][2]} Understanding the solubility and stability of this compound is critical for its effective use in synthesis, formulation, purification, and storage.^[3] This document provides a comprehensive overview of the available data on the solubility and stability of **2,6-Dibromo-4-methoxypyridine**, supplemented with detailed experimental protocols for researchers.

Chemical and Physical Properties

2,6-Dibromo-4-methoxypyridine is an off-white crystalline powder.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	117873-72-0	[1] [4]
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1]
Molecular Weight	266.92 g/mol	[1]
Melting Point	128-131 °C / 133-137 °C / 136 °C	[1] [4] [5]
Appearance	Off-white crystalline powder	[1]
Boiling Point (Predicted)	283.0 ± 35.0 °C	[5]
Density (Predicted)	1.919 ± 0.06 g/cm ³	[5]
Flash Point (Predicted)	124.9 °C	[5]

Solubility Profile

Quantitative solubility data for **2,6-Dibromo-4-methoxypyridine** in a wide range of solvents is not extensively documented in publicly available literature. However, qualitative data has been reported.

Solvent	Solubility	Reference
Water	Insoluble	[4]
Acetonitrile (ACN)	Soluble	[4]

The lack of comprehensive data necessitates experimental determination of solubility for specific applications. A generalized workflow for determining solubility is presented in the visualization section.

Stability Profile

2,6-Dibromo-4-methoxypyridine is generally considered a stable compound under recommended storage and handling conditions.[\[1\]](#)[\[4\]](#)

General Stability:

- The compound is stable under recommended temperatures and pressures.[4] Researchers note its stability and compatibility with various reaction conditions, facilitating its use in complex synthetic pathways.[1]

Storage Conditions:

- For optimal stability, it is recommended to store the compound in a tightly-closed container in a cool, dry, and well-ventilated area.[4]
- Recommended storage temperatures are 0-8 °C for short-term storage and -20 °C for long-term storage.[1][4]

Conditions and Materials to Avoid:

- Incompatible Materials: Avoid strong oxidizing agents.[4]
- Conditions to Avoid: Prevent dust generation during handling.[4]

Hazardous Decomposition:

- When exposed to decomposition-inducing conditions (e.g., high heat), hazardous decomposition products may be formed, including carbon oxides, hydrogen bromide, and nitrogen oxides.[4]

Experimental Protocols

Given the limited published data, the following protocols, adapted from standard methodologies, can be used to determine the solubility and stability of **2,6-Dibromo-4-methoxypyridine**.[3][6][7]

Protocol 1: Solubility Determination (Gravimetric Method)

This protocol provides a reliable method for quantifying the solubility of a compound in a specific solvent.[3]

- Preparation of Saturated Solution:
 - Add an excess amount of **2,6-Dibromo-4-methoxypyridine** to the chosen solvent (e.g., ethanol, DMSO, toluene) in a sealed vial or flask.
 - Agitate the mixture at a constant, controlled temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or shaker bath can be used.
- Separation of Undissolved Solid:
 - After equilibration, allow the mixture to stand undisturbed at the same temperature to let the undissolved solid settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent precipitation.
 - Immediately filter the solution through a syringe filter (e.g., 0.45 µm PTFE) into a pre-weighed, dry container.^[8]
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the container with the filtered saturated solution.
 - Evaporate the solvent completely. This can be achieved using a rotary evaporator, a vacuum oven at a temperature below the compound's melting point, or by gentle heating under a stream of inert gas.^[8]
 - Once the solvent is fully removed, cool the container in a desiccator to room temperature and weigh it again to determine the mass of the dissolved solid.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: Solubility (g/100 mL) = (Mass of residue / Volume of aliquot taken) x 100

Protocol 2: Stability Testing (ICH Guideline Approach)

This protocol outlines a stress testing study to identify degradation pathways and evaluate the intrinsic stability of the compound.[\[7\]](#)

- Sample Preparation:

- Prepare samples of **2,6-Dibromo-4-methoxypyridine** as a solid and, if applicable, in solution or suspension. Use a single batch for the study.[\[7\]](#)

- Forced Degradation (Stress Testing):

- Thermal Stress: Expose solid samples to elevated temperatures (e.g., in 10°C increments above the accelerated testing temperature, such as 50°C, 60°C, 70°C) for a defined period.[\[7\]](#)
 - Hydrolytic Stress: Evaluate the susceptibility of the compound to hydrolysis across a wide range of pH values (e.g., pH 2, pH 7, pH 9). This is typically done by dissolving or suspending the compound in acidic, neutral, and basic aqueous buffers and heating the solutions.[\[7\]](#)
 - Oxidative Stress: Expose the compound to an oxidizing agent, such as a solution of hydrogen peroxide, to assess its susceptibility to oxidation.[\[7\]](#)
 - Photostability: Expose samples to a controlled light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[\[9\]](#) A control sample should be protected from light (e.g., wrapped in aluminum foil).

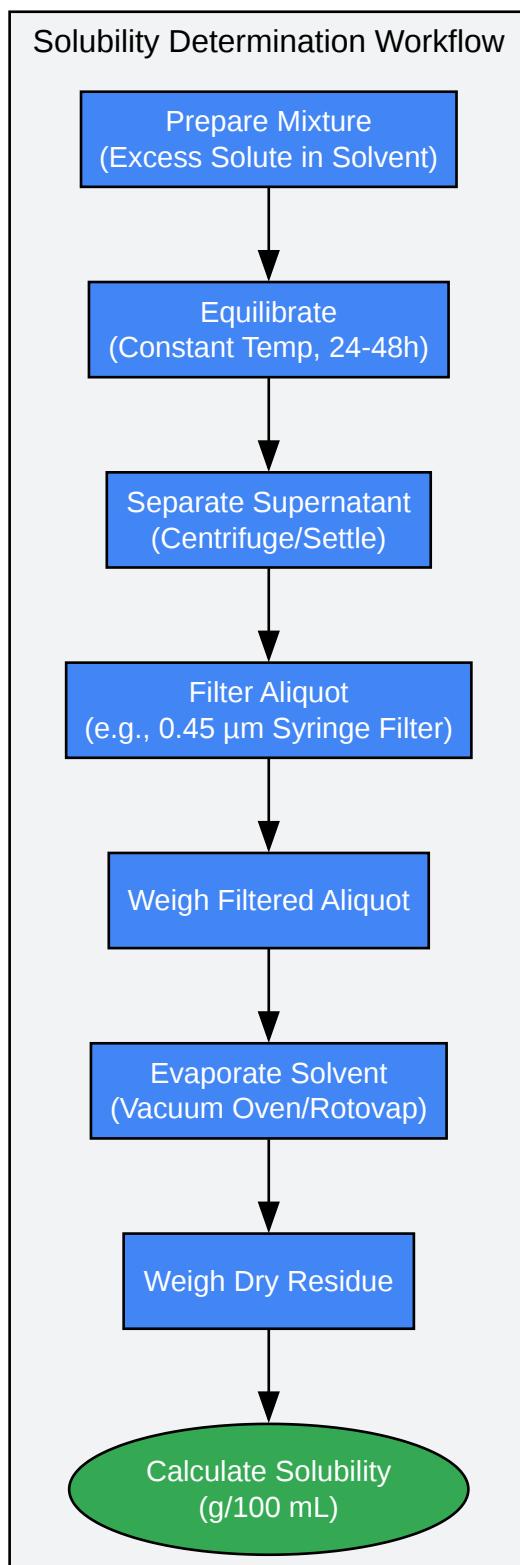
- Analysis of Samples:

- At specified time points, analyze the stressed samples against the protected control sample.
 - Use a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to separate the parent compound from any potential degradation products.

- Characterize any significant degradation products using techniques like mass spectrometry (MS) to help elucidate the degradation pathway.
- Data Evaluation:
 - Quantify the loss of the parent compound and the formation of degradation products over time and under each stress condition.
 - The results will help establish the intrinsic stability of the molecule, identify likely degradation products, and determine appropriate storage and handling procedures.[7]

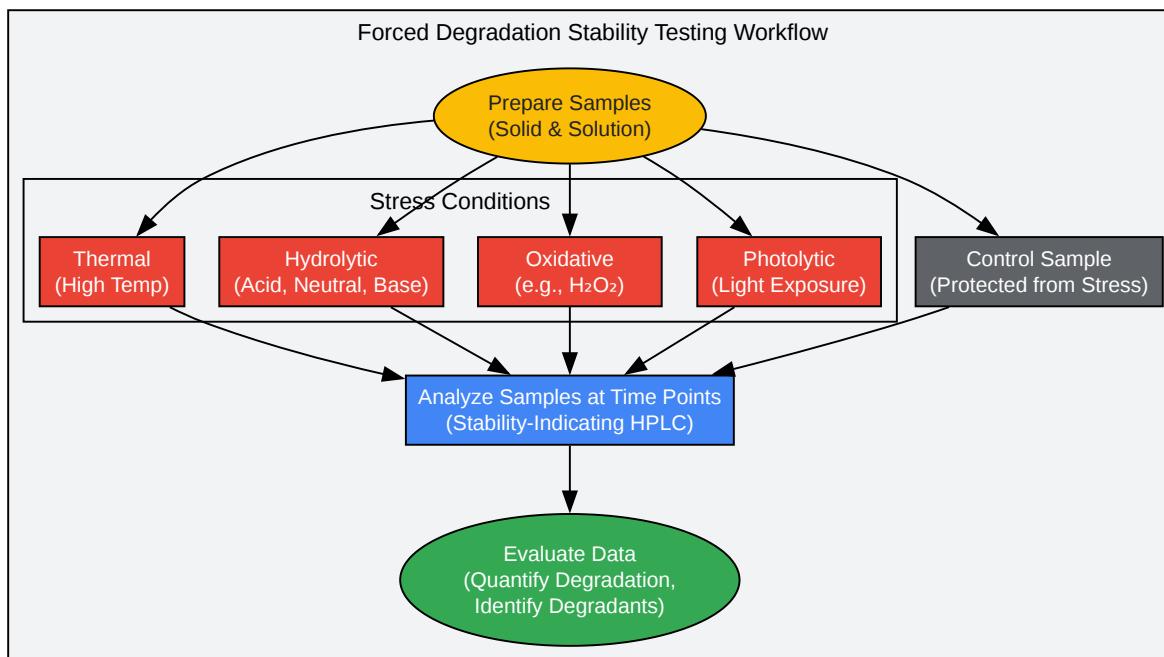
Visualizations

The following diagrams illustrate standardized workflows relevant to the analysis of **2,6-Dibromo-4-methoxypyridine**.



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Caption: A generalized workflow for determining compound solubility via the gravimetric method.



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Caption: A workflow for intrinsic stability assessment based on forced degradation studies.

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